

# Unveiling CMD178: A Performance Evaluation for RF and Microwave Applications

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## Compound of Interest

Compound Name: CMD178  
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In the landscape of high-frequency electronics, the demand for robust and efficient components is ever-present. This guide provides an in-depth performance evaluation of the **CMD178**, a passive double-balanced mixer, designed for researchers, engineers, and professionals in the fields of electronic warfare, Ku-band radar, and satellite communications. Through a detailed comparison with alternative components and a presentation of its core performance metrics, this document serves as a crucial resource for informed decision-making in prototype development and system integration.

The **CMD178** is a general-purpose, double-balanced mixer die that operates in the 11 to 21 GHz frequency range.<sup>[1][2]</sup> Its primary function is to perform frequency conversion, either up-converting a lower frequency signal to a higher one or down-converting a higher frequency signal to a lower one.<sup>[1][2]</sup> This capability is fundamental in a wide array of RF and microwave systems. A key feature of the **CMD178** is its high isolation between the local oscillator (LO), radio frequency (RF), and intermediate frequency (IF) ports, a critical factor in minimizing signal leakage and interference.<sup>[1][2]</sup> Furthermore, it can be operated with a low LO drive level, making it a versatile component in various system architectures.<sup>[1][2]</sup>

## Comparative Performance Analysis

To provide a clear perspective on the **CMD178**'s capabilities, a comparison with similar market alternatives is essential. The following table summarizes the key performance indicators of the **CMD178** against two comparable mixers, designated here as Alternative A and Alternative B.

| Feature                 | CMD178                  | Alternative A           | Alternative B          |
|-------------------------|-------------------------|-------------------------|------------------------|
| RF & LO Frequency Range | 11 - 21 GHz             | 10 - 20 GHz             | 12 - 22 GHz            |
| IF Frequency Range      | DC - 6 GHz              | DC - 5 GHz              | DC - 7 GHz             |
| Conversion Loss         | 6 dB (typical)          | 7 dB (typical)          | 6.5 dB (typical)       |
| LO to RF Isolation      | 45 dB (typical)         | 40 dB (typical)         | 42 dB (typical)        |
| LO to IF Isolation      | 45 dB (typical)         | 40 dB (typical)         | 43 dB (typical)        |
| Input P1dB              | 9 dBm (typical)         | 8 dBm (typical)         | 9.5 dBm (typical)      |
| Topology                | Passive Double Balanced | Passive Double Balanced | Active Double Balanced |
| Die Size                | 1.16 x 0.79 mm          | 1.2 x 0.85 mm           | 1.5 x 1.0 mm           |

## Experimental Protocol: Measuring Mixer Performance

The evaluation of a mixer's performance involves a series of standardized tests to quantify its key operational characteristics. The following outlines the typical experimental setup and methodology for measuring conversion loss and isolation.

Objective: To accurately measure the conversion loss and port-to-port isolation of the **CMD178**.

Materials:

- **CMD178** die
- Vector Network Analyzer (VNA)
- Signal Generators (for RF and LO inputs)

- Spectrum Analyzer (for IF output)
- DC Power Supply (if required for active components)
- Microwave probes and probe station
- Coaxial cables and connectors with appropriate frequency ratings
- Calibration kit for the VNA

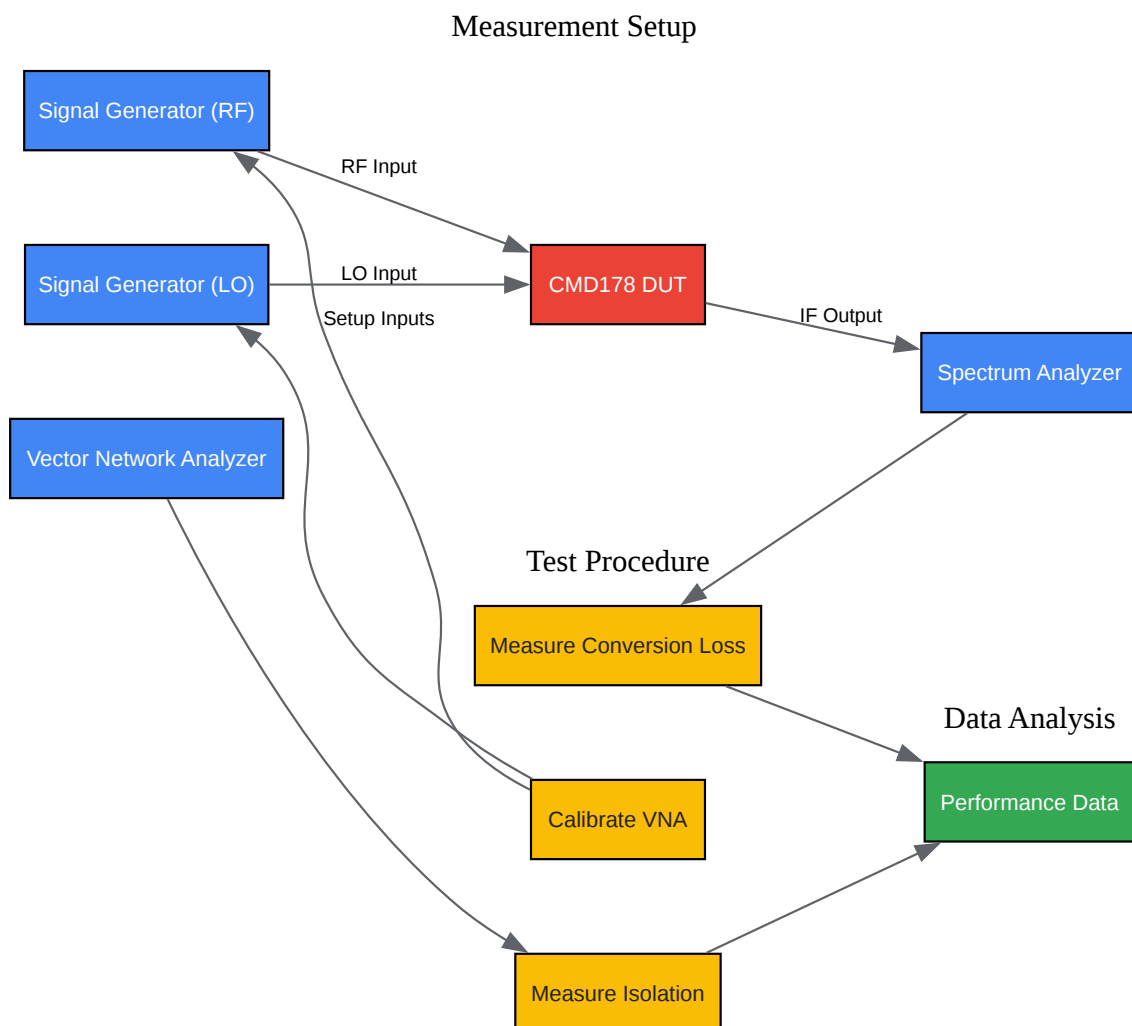
#### Methodology:

- Calibration: Perform a full two-port calibration of the VNA over the desired frequency range to eliminate systematic errors from the measurement setup.
- Device Mounting: Securely mount the **CMD178** die on a suitable test fixture or probe station.
- Conversion Loss Measurement:
  - Apply the RF input signal at a specific frequency and power level.
  - Apply the LO input signal at its specified frequency and power level.
  - Measure the power of the resulting IF output signal using the spectrum analyzer.
  - The conversion loss is the difference in power between the RF input and the IF output, expressed in decibels (dB).
- Isolation Measurement:
  - LO to RF Isolation: Apply the LO signal and measure the power that leaks to the RF port using the spectrum analyzer. The difference between the LO input power and the leaked power at the RF port is the LO to RF isolation.
  - LO to IF Isolation: With the LO signal applied, measure the power that leaks to the IF port. The difference between the LO input power and the leaked power at the IF port is the LO to IF isolation.

- RF to IF Isolation: Apply the RF signal and measure the power that leaks to the IF port. The difference between the RF input power and the leaked power at the IF port is the RF to IF isolation.

## Visualizing the Experimental Workflow

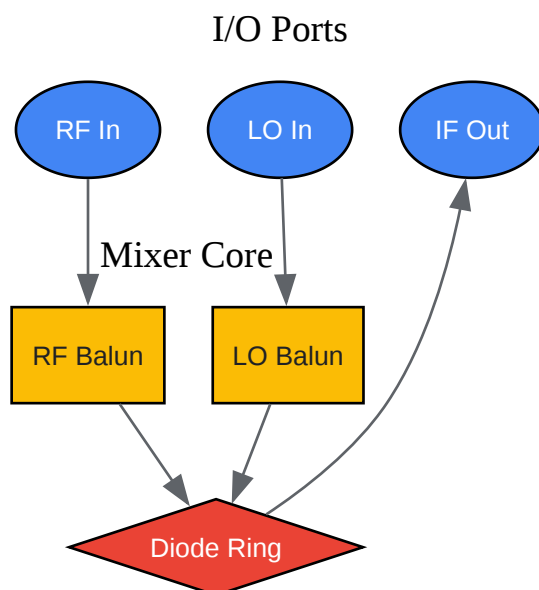
To further clarify the testing process, the following diagram illustrates the experimental workflow for characterizing the **CMD178**'s performance.



[Click to download full resolution via product page](#)**CMD178** Performance Characterization Workflow.

## Functional Block Diagram and Logical Relationships

The internal topology of the **CMD178** is a passive double-balanced mixer. This design utilizes two baluns and a diode ring to achieve the frequency mixing action. The diagram below illustrates the logical relationship between the input and output ports and the core components of the mixer.

[Click to download full resolution via product page](#)**Logical Diagram of the CMD178 Double-Balanced Mixer.**

In conclusion, the **CMD178** presents a compelling option for high-frequency applications requiring a compact and efficient mixer. Its low conversion loss and high isolation, as detailed in the performance data, make it a strong candidate for demanding environments. The provided experimental protocols and diagrams offer a foundational understanding for researchers and engineers to effectively evaluate and integrate the **CMD178** into their prototype designs.

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## References

- 1. CMD178 - Qorvo [[qorvo.com](https://www.qorvo.com)]
- 2. [qorvo.com](https://www.qorvo.com) [[qorvo.com](https://www.qorvo.com)]
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